

Application Note: Precision Preparation of (4-Methylcyclohexyl)methanol (MCHM) Stock Solutions

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Compound of Interest

Compound Name: (4-Methylcyclohexyl)methanol

CAS No.: 3937-49-3

Cat. No.: B3425148

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Abstract & Scope

(4-Methylcyclohexyl)methanol (MCHM) is a saturated alicyclic primary alcohol utilized primarily in industrial coal processing and increasingly studied for its toxicological profile following environmental release events (e.g., the Elk River spill).[1] Accurate biological assessment of MCHM requires precise stock solution preparation, complicated by its isomerism (cis/trans mixtures), volatility, and limited aqueous solubility.[1]

This guide provides a standardized, error-minimized protocol for generating Master Stock solutions (in DMSO or Ethanol) and aqueous Working Solutions. It prioritizes gravimetric preparation over volumetric aspiration to negate viscosity-induced pipetting errors.[1]

Physicochemical Profile & Solubility Limits

Before handling MCHM, researchers must internalize the solubility constraints to prevent "crashing out" (precipitation) in biological media.[1]

Table 1: Key Physicochemical Properties

Property	Value	Notes
CAS Number	34885-03-5	Mixture of cis- and trans-isomers
Molecular Weight	128.21 g/mol	
Density	0.9074 g/mL (at 20°C)	Less dense than water; floats
Physical State	Clear, colorless liquid	Oily texture; Licorice/mint odor
Log P (Octanol/Water)	-2.35 (cis) / 2.46 (trans)	Lipophilic; readily crosses membranes
Water Solubility	~2,250 mg/L (~17.5 mM)	Critical Limit for aqueous assays
DMSO Solubility	> 100 mg/mL (> 780 mM)	Recommended solvent for Master Stocks
Ethanol Solubility	> 100 mg/mL	High volatility risk for long-term storage

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Critical Insight: MCHM is a liquid with a molarity of approximately 7.0 M in its pure form. Direct pipetting of small volumes (e.g., 1 μ L) introduces significant error due to viscosity and surface tension.^[1] Always weigh the chemical.

Safety & Handling (E-E-A-T)

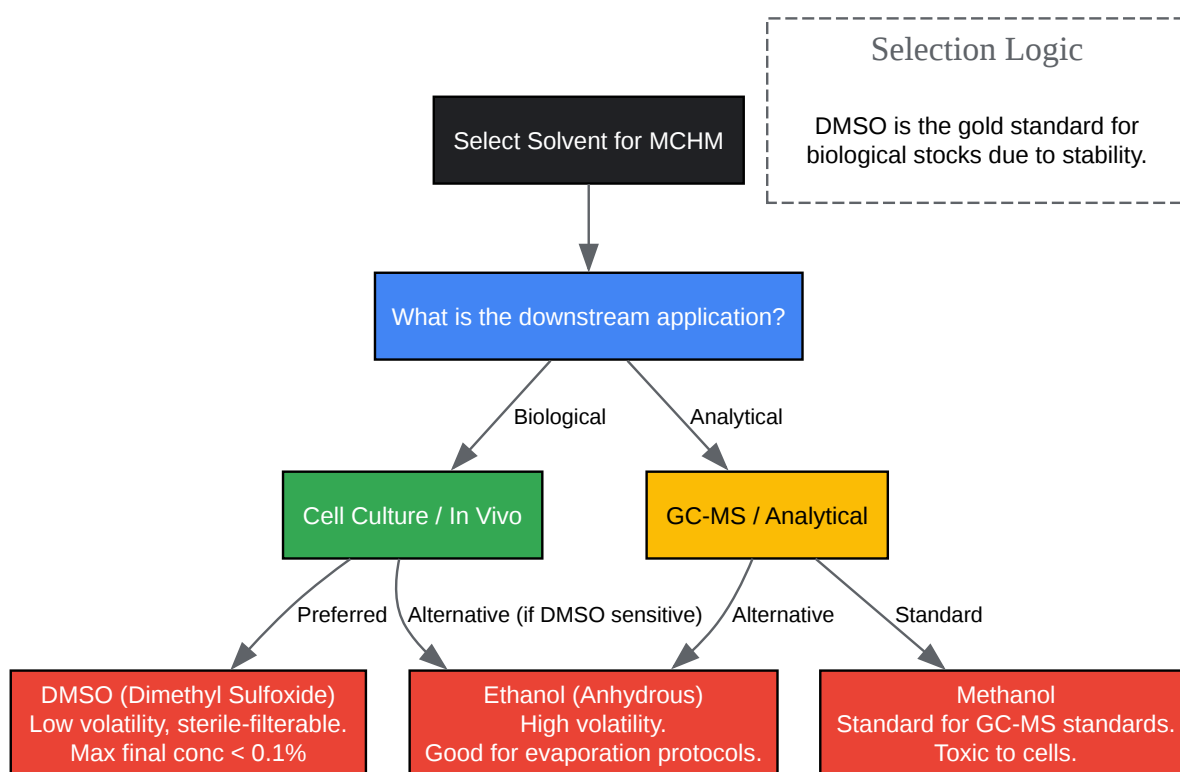
Hazard Class: Skin/Eye Irritant, Combustible Liquid.^[1]

- Engineering Controls: All open handling must occur in a certified chemical fume hood to mitigate inhalation of volatile isomers.^[1]

- PPE: Nitrile gloves (0.11 mm minimum thickness), safety goggles, and lab coat.[1]
- Containment: Store neat liquid and stocks in glass vials with PTFE-lined caps. Avoid polystyrene plastics, which may leach under high MCHM concentrations.[1]

Solvent Selection Strategy

Choosing the correct vehicle is the first experimental decision.[1] Use the decision matrix below to select the optimal solvent for your assay.



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Figure 1: Solvent selection decision tree for MCHM stock preparation.

Protocol: Preparation of 1 M Master Stock (Gravimetric Method)

Objective: Create 10 mL of a 1.0 M (1000 mM) MCHM stock solution in DMSO. Why Gravimetric? Weighing mass is temperature-independent and eliminates viscosity-based pipetting errors common with oils like MCHM.[1]

Materials

- Pure MCHM (CAS 34885-03-5)[1]
- Anhydrous DMSO (Dimethyl Sulfoxide), ≥99.9%[1]
- 20 mL Amber Glass Vial with PTFE-lined screw cap[1]
- Analytical Balance (Precision ±0.1 mg)

Step-by-Step Procedure

- Tare the Vial: Place the empty 20 mL amber vial (with cap removed) on the balance and press TARE.
- Calculate Mass Required: $m = C \times V \times MW$
- Dispense MCHM: Using a glass Pasteur pipette, slowly add MCHM liquid to the vial until the mass reaches 1.282 g.
 - Note: If you overshoot slightly, record the exact mass and adjust the final DMSO volume to maintain 1 M concentration.
- Add Solvent (Initial): Add approximately 6-7 mL of DMSO to the vial. Swirl gently to dissolve. MCHM is highly soluble in DMSO; dissolution should be instant.[1]
- Volume Adjustment (QS):
 - Ideally: Transfer to a 10 mL volumetric flask and top up to the line with DMSO.[1]
 - Practical Alternative: If a volumetric flask is unavailable, add DMSO by mass.[1] The density of DMSO is ~1.10 g/mL.[1]

- Homogenization: Cap tightly and vortex for 15 seconds.
- Labeling: Label as "1 M MCHM in DMSO", including Date, Operator, and "Store at -20°C".

Protocol: Working Solutions & Serial Dilution

Objective: Dilute the Master Stock (1 M) to a working concentration (e.g., 100 μ M) in aqueous media without precipitation. Constraint: The final aqueous concentration must not exceed 17 mM (solubility limit).



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Figure 2: Two-step serial dilution workflow to ensure solubility and pipetting accuracy.

Dilution Procedure[1]

- Thaw: Remove 1 M Master Stock from -20°C and equilibrate to Room Temperature (RT). Vortex to ensure homogeneity.[1]
- Intermediate Dilution (10 mM):
 - Pipette 10 μ L of 1 M Master Stock into 990 μ L of pure DMSO.
 - Vortex well.[1] This creates a 10 mM Intermediate Stock.[1]
 - Why? Direct dilution from 1 M to 100 μ M in water requires a 1:10,000 dilution, which is physically difficult to pipette accurately in one step and risks precipitation "shock" at the injection site.[1]
- Final Working Solution (100 μ M):

- Pipette 100 μ L of the 10 mM Intermediate Stock into 9.9 mL of cell culture media or buffer. [1]
- Vortex immediately.[1]
- Final DMSO Concentration: 1.0%. [1] (Ensure your biological control includes 1.0% DMSO).[1]

Quality Control & Troubleshooting

Storage Stability[1]

- Master Stocks (DMSO): Stable for >6 months at -20°C. Hygroscopic; keep tightly sealed to prevent water absorption.[1]
- Working Solutions (Aqueous): Prepare fresh. MCHM is volatile; open vessels will lose concentration over hours.[1]

Troubleshooting Table

Issue	Observation	Root Cause	Solution
Phase Separation	Oily droplets on surface	Concentration > 17 mM	Dilute below water solubility limit (2.25 g/L).[1]
Precipitation	Cloudy suspension	"Solvent Shock"	Vortex media while adding the DMSO stock dropwise.[1]
Inconsistent Data	High variability in replicates	Volatile loss	Use sealed vials/plates; do not leave reservoirs open. [1]
Pipetting Error	Viscous retention in tip	Cold stock solution	Allow stock to reach RT; use low-retention tips.

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- To cite this document: BenchChem. [Application Note: Precision Preparation of (4-Methylcyclohexyl)methanol (MCHM) Stock Solutions]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3425148/docs#application-note-precision-preparation-of-4-methylcyclohexyl-methanol-mchm-stock-solutions>]

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